

A Technical Guide to the Molecular Structure and Properties of 3-Tetradecylthiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Tetradecylthiophene

Cat. No.: B052671

[Get Quote](#)

For: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive technical overview of **3-tetradecylthiophene**, a key organic semiconductor material. It details the molecule's structural and physicochemical properties, outlines general experimental protocols for its synthesis and characterization, and visualizes its structure and application pathways. All quantitative data is presented in tabular format for clarity and comparative analysis.

Introduction

3-Tetradecylthiophene is an alkylated thiophene derivative that has garnered significant interest in the fields of materials science and organic electronics. The molecule consists of a five-membered aromatic thiophene ring substituted with a long, fourteen-carbon alkyl chain (a tetradecyl group). This long alkyl chain imparts enhanced solubility and processability, making it an excellent building block for creating solution-processable organic electronic devices.^[1] Its unique electronic properties, combined with its capacity to form stable thin films, are crucial for improving charge transport in applications such as organic field-effect transistors (OFETs), organic photovoltaic cells (solar cells), and conductive polymers.^[1] This guide serves as a technical resource, consolidating key data on its molecular structure, properties, and relevant experimental methodologies.

Molecular Identification and Structure

The fundamental identity of **3-tetradecylthiophene** is established by its chemical formula, molecular weight, and registry number. These core identifiers are summarized in the table below.

Identifier	Value	Reference
IUPAC Name	3-tetradecylthiophene	[2]
Synonyms	3-Myristylthiophene	[2]
CAS Number	110851-66-6	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₈ H ₃₂ S	[1] [2] [3]
Molecular Weight	280.51 g/mol	[1] [3]
PubChem ID	14900816	[1]

The molecular structure features the tetradecyl chain attached to the third carbon atom of the thiophene ring.

Molecular structure of **3-tetradecylthiophene**.

Physicochemical Properties

The physical and chemical properties of **3-tetradecylthiophene** are critical for its application in various technologies. The compound is typically a liquid at room temperature with a relatively high boiling point.

Property	Value	Reference
Appearance	Colorless to light orange to yellow clear liquid	[1]
Density	0.905 g/cm ³	[3]
Melting Point	13 °C	[5]
Boiling Point	122 °C @ 0.5 mmHg	[5]
Refractive Index	n _{20D} 1.49	[1]

Experimental Protocols: Synthesis and Characterization

General Synthesis Protocol

The synthesis of **3-tetradecylthiophene** is commonly achieved via cross-coupling reactions. A representative method is the Kumada coupling reaction, which involves the nickel-catalyzed reaction of a Grignard reagent with an organic halide.

Objective: To synthesize **3-tetradecylthiophene** from 3-bromothiophene and 1-bromotetradecane.

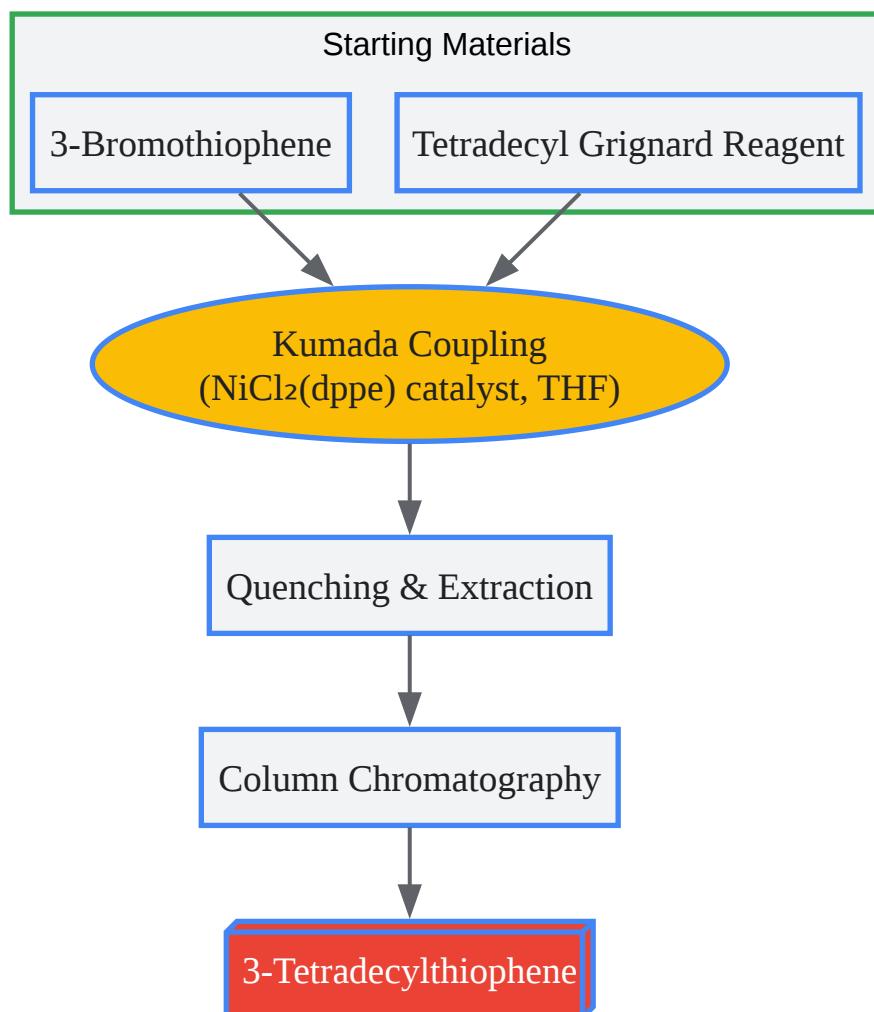
Materials:

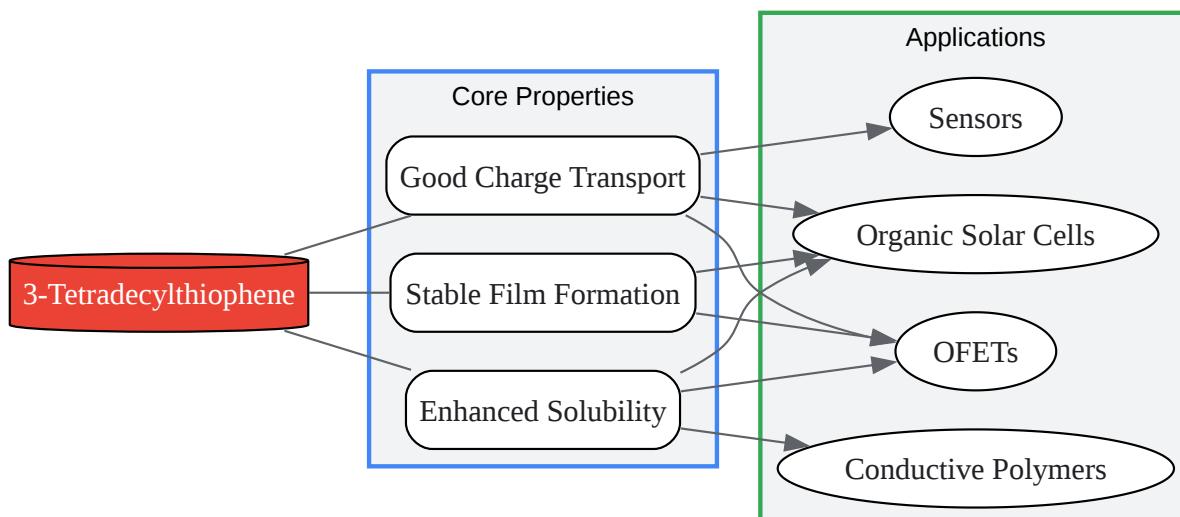
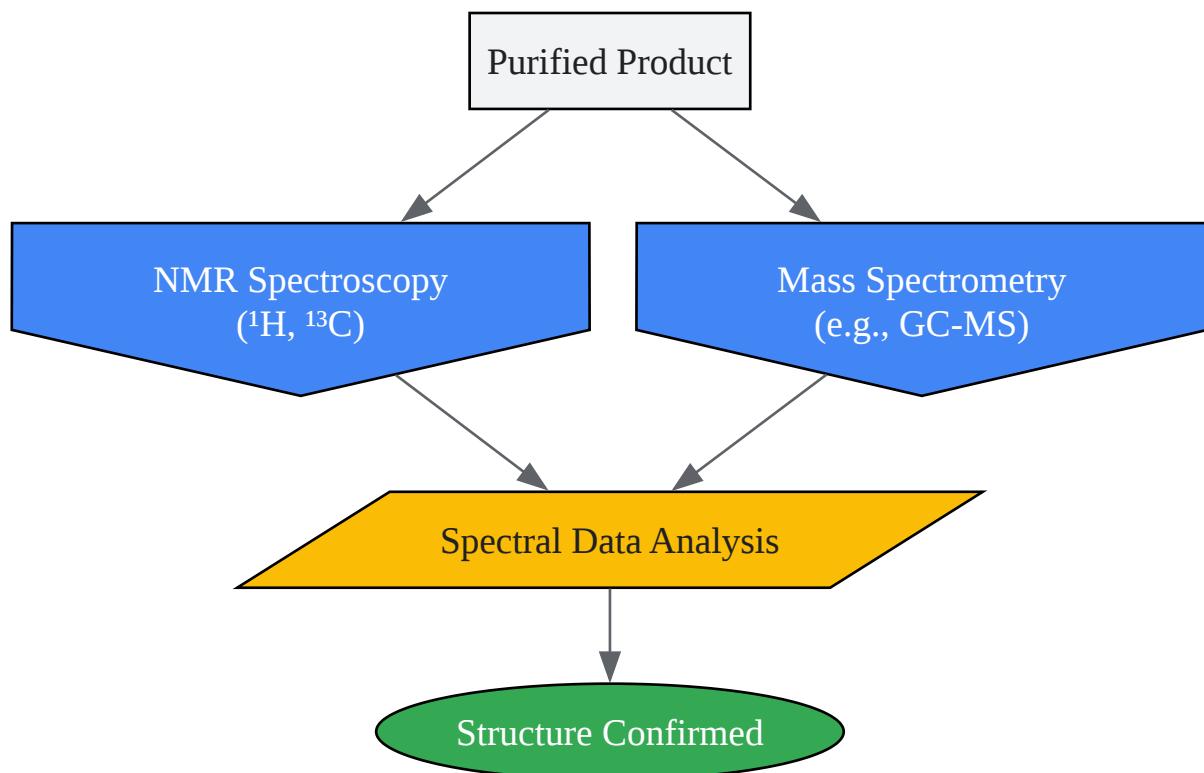
- 3-Bromothiophene
- Magnesium turnings
- 1-Bromotetradecane
- [1,2-Bis(diphenylphosphino)ethane]nickel(II) chloride ($\text{NiCl}_2(\text{dppe})$)
- Anhydrous tetrahydrofuran (THF)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Anhydrous magnesium sulfate (MgSO_4)
- Argon or Nitrogen gas for inert atmosphere

Procedure:

- Grignard Reagent Formation: Under an inert atmosphere, add magnesium turnings to a flame-dried, three-necked flask. Add a solution of 1-bromotetradecane in anhydrous THF dropwise. Initiate the reaction if necessary (e.g., with a crystal of iodine) and allow it to stir until the magnesium is consumed, forming tetradecylmagnesium bromide.

- Coupling Reaction: In a separate flask under an inert atmosphere, dissolve 3-bromothiophene and the $\text{NiCl}_2(\text{dppe})$ catalyst in anhydrous THF. Cool the solution in an ice bath.
- Slowly add the prepared tetradecylmagnesium bromide solution to the 3-bromothiophene solution.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Let it stir overnight.
- Workup and Purification: Quench the reaction by slowly adding saturated aqueous NH_4Cl solution. Extract the product into diethyl ether. Wash the combined organic layers with brine, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product using column chromatography (e.g., silica gel with hexanes as eluent) to yield pure **3-tetradecylthiophene**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. pschemicals.com [pschemicals.com]
- 3. 3-tetradecylthiophene|C18H32S|CAS 110851-66-6 - Chemical Dictionary [vvchem.com]
- 4. watson-int.com [watson-int.com]
- 5. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to the Molecular Structure and Properties of 3-Tetradecylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052671#molecular-structure-of-3-tetradecylthiophene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com